

Application Notes and Protocols for Bioconjugation of BrCH₂CONH-PEG1-N₃ to Nanoparticles

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Compound of Interest

Compound Name: BrCH₂CONH-PEG1-N₃

Cat. No.: B15389391

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The functionalization of nanoparticles is a cornerstone of nanomedicine, enabling the development of targeted drug delivery systems, advanced imaging agents, and sensitive diagnostics. The hetero-bifunctional linker, Bromoacetamido-PEG1-Azide (**BrCH₂CONH-PEG1-N₃**), offers a versatile platform for a two-step, orthogonal bioconjugation strategy. This molecule incorporates a bromoacetamide group for covalent attachment to thiol-modified nanoparticles and a terminal azide group that can be subsequently used for "click" chemistry, such as the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC). This allows for the precise and stable attachment of a wide array of biomolecules, including peptides, proteins, and small molecule drugs.

The short polyethylene glycol (PEG1) spacer provides a hydrophilic linker that can enhance the colloidal stability of the nanoparticles and reduce non-specific protein adsorption. This application note provides detailed protocols for the covalent conjugation of **BrCH₂CONH-PEG1-N₃** to thiol-functionalized nanoparticles and the subsequent "click" reaction for further bioconjugation.

Key Applications

- **Targeted Drug Delivery:** Conjugation of targeting ligands (e.g., antibodies, peptides) to the azide terminus for cell-specific delivery of therapeutic agents encapsulated within or attached to the nanoparticle.
- **Multimodal Imaging:** Attachment of imaging agents (e.g., fluorescent dyes, MRI contrast agents) for in vivo tracking and diagnosis.
- **Diagnostic Platforms:** Immobilization of capture probes (e.g., antibodies, aptamers) on the nanoparticle surface for the development of sensitive biosensors.
- **Fundamental Research:** A versatile tool for studying nanoparticle-cell interactions by enabling the controlled presentation of various biomolecules on the nanoparticle surface.

Data Presentation

Table 1: Representative Quantitative Data for Nanoparticle Functionalization

Parameter	Bare Nanoparticles (Thiol-Modified)	After BrCH ₂ CONH- PEG1-N3 Conjugation	After Click Chemistry with Alkyne-Molecule
Hydrodynamic Diameter (nm)	100 ± 5	110 ± 7	115 ± 8
Zeta Potential (mV)	-25 ± 3	-18 ± 4	-15 ± 4
Surface Azide Group Density (groups/nm ²)	N/A	5 - 15	< 1
Conjugation Efficiency (Bromoacetamide Reaction)	N/A	60 - 80%	60 - 80%
Conjugation Efficiency (Click Chemistry)	N/A	N/A	70 - 90%

Note: The values presented are representative and can vary depending on the nanoparticle type, size, and the specific molecules used in the conjugation reactions.

Experimental Protocols

Protocol 1: Conjugation of BrCH₂CONH-PEG1-N₃ to Thiol-Modified Nanoparticles

This protocol describes the covalent attachment of the bromoacetamide group of the linker to sulfhydryl groups on the surface of nanoparticles.

Materials:

- Thiol-modified nanoparticles (e.g., gold nanoparticles, quantum dots, or liposomes)
- **BrCH₂CONH-PEG1-N₃** linker
- Reaction Buffer: 100 mM sodium phosphate, 150 mM NaCl, 10 mM EDTA, pH 7.2-7.5
- Degassing equipment (e.g., nitrogen or argon gas source)
- Quenching solution: 100 mM L-cysteine in reaction buffer
- Purification system (e.g., centrifugation, size exclusion chromatography)

Procedure:

- Nanoparticle Preparation:
 - Disperse the thiol-modified nanoparticles in the reaction buffer to a final concentration of 1 mg/mL.
 - If the nanoparticles have disulfide bonds, they may need to be reduced to free thiols. This can be achieved by incubation with a reducing agent like Tris(2-carboxyethyl)phosphine (TCEP) at a 10-fold molar excess for 1 hour at room temperature. Important: TCEP can react with azides, so it must be removed before adding the linker. Purify the reduced nanoparticles via centrifugation or a desalting column.
 - Degas the nanoparticle suspension by bubbling with nitrogen or argon for 15-20 minutes to prevent oxidation of the thiol groups.

- Linker Preparation:
 - Prepare a stock solution of **BrCH₂CONH-PEG1-N₃** in a water-miscible organic solvent such as DMSO or DMF at a concentration of 10 mg/mL.
- Conjugation Reaction:
 - Add the **BrCH₂CONH-PEG1-N₃** stock solution to the nanoparticle suspension. A 10 to 50-fold molar excess of the linker over the available surface thiol groups is recommended to drive the reaction to completion.
 - Incubate the reaction mixture for 4-6 hours at room temperature with gentle stirring, protected from light. The reaction should be carried out under an inert atmosphere (nitrogen or argon).
- Quenching:
 - To quench any unreacted bromoacetamide groups, add the L-cysteine quenching solution to a final concentration of 10 mM.
 - Incubate for 1 hour at room temperature.
- Purification:
 - Purify the azide-functionalized nanoparticles from excess linker and quenching agent. This can be achieved by repeated centrifugation and resuspension in a suitable buffer (e.g., PBS), or by using size exclusion chromatography.
- Characterization:
 - Characterize the functionalized nanoparticles by measuring the hydrodynamic diameter and zeta potential to confirm successful conjugation.
 - The presence of the azide group on the surface can be confirmed using techniques such as FTIR or by reacting with a fluorescently labeled alkyne via click chemistry and measuring the fluorescence.

Protocol 2: Click Chemistry on Azide-Functionalized Nanoparticles

This protocol describes the conjugation of an alkyne-containing molecule to the azide-functionalized nanoparticles via Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

Materials:

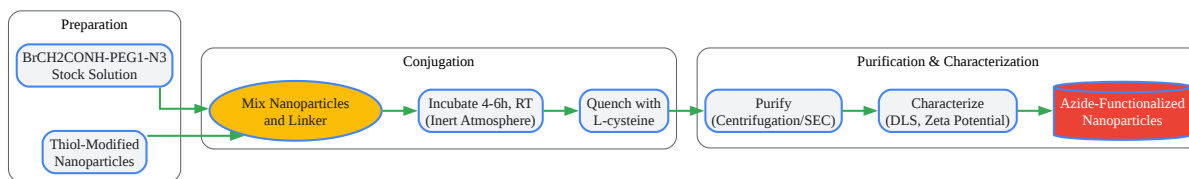
- Azide-functionalized nanoparticles (from Protocol 1)
- Alkyne-containing molecule of interest (e.g., peptide, drug, dye)
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) ligand
- Reaction Buffer: PBS, pH 7.4
- Purification system

Procedure:

- Reactant Preparation:
 - Disperse the azide-functionalized nanoparticles in PBS to a final concentration of 1 mg/mL.
 - Prepare a stock solution of the alkyne-containing molecule in a suitable solvent (e.g., water, DMSO).
 - Prepare fresh stock solutions of CuSO_4 (100 mM in water), sodium ascorbate (1 M in water), and THPTA (100 mM in water).
- Click Reaction Mixture:
 - In a microcentrifuge tube, combine the following in order:

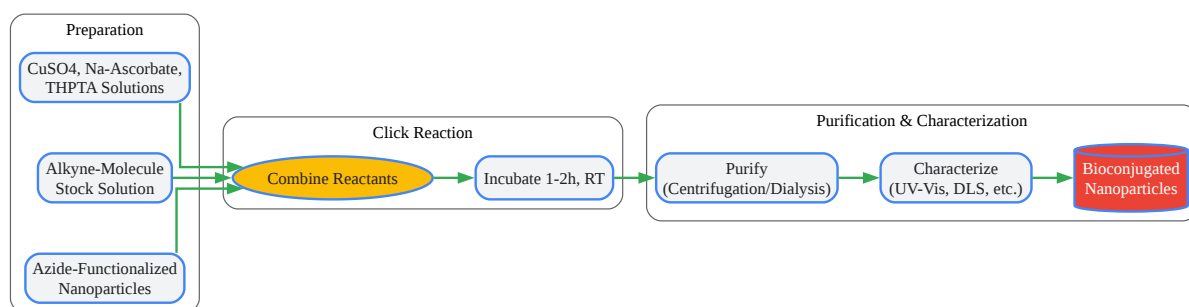
- Azide-functionalized nanoparticle suspension.
- Alkyne-containing molecule (typically 5-20 molar excess over surface azide groups).
- THPTA solution (to a final concentration of 5 mM).
- CuSO₄ solution (to a final concentration of 1 mM).
- Vortex the mixture gently.
- Initiate the reaction by adding the sodium ascorbate solution (to a final concentration of 10 mM).
- Incubation:
 - Incubate the reaction mixture for 1-2 hours at room temperature with gentle shaking, protected from light.
- Purification:
 - Purify the bioconjugated nanoparticles from the catalyst and excess reactants using centrifugation, dialysis, or size exclusion chromatography.
- Characterization:
 - Confirm the successful conjugation of the alkyne-containing molecule by appropriate analytical techniques such as UV-Vis spectroscopy, fluorescence spectroscopy (if the molecule is fluorescent), or gel electrophoresis (for protein conjugation).
 - Measure the hydrodynamic diameter and zeta potential to assess changes after the click reaction.

Visualization of Workflows



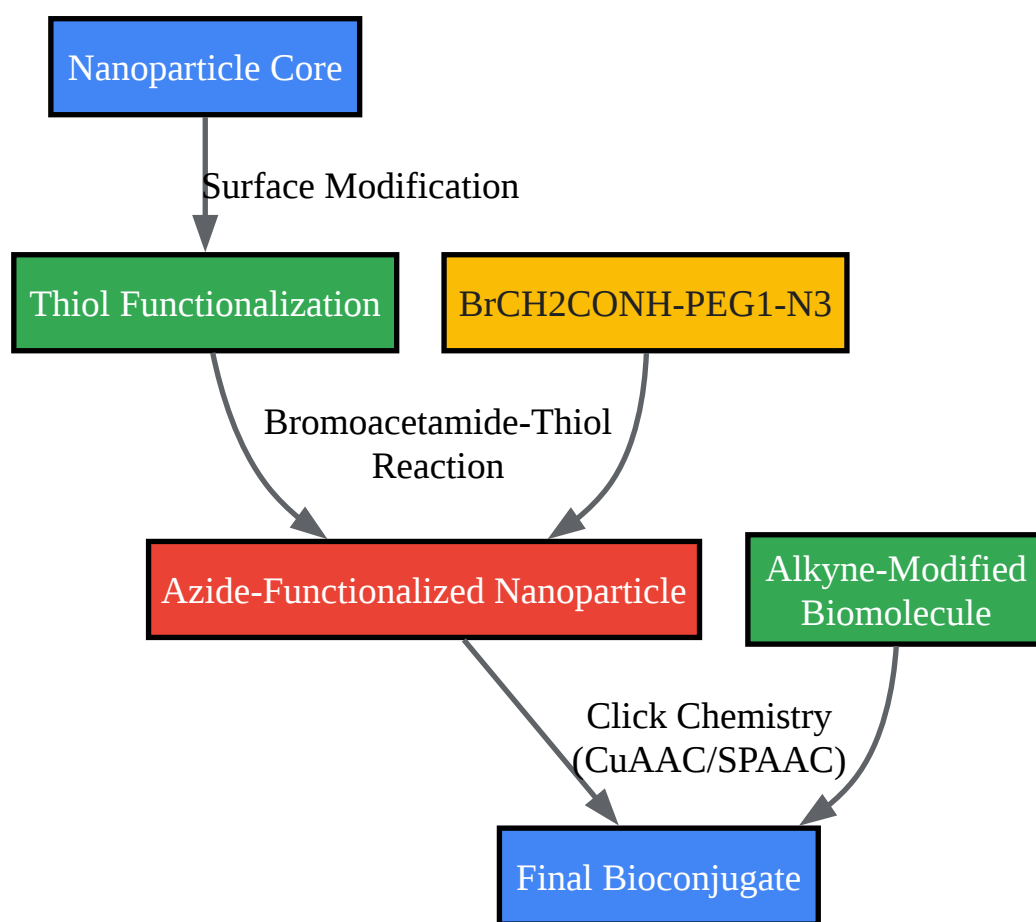
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Caption: Workflow for conjugating **BrCH₂CONH-PEG1-N3** to thiol-modified nanoparticles.



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Caption: Workflow for CuAAC click chemistry on azide-functionalized nanoparticles.



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Caption: Logical relationship of the two-step bioconjugation strategy.

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